

# 4-Methylbenzyl acetate CAS number and synonyms

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## Compound of Interest

Compound Name: 4-Methylbenzyl acetate

Cat. No.: B1678904

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## 4-Methylbenzyl Acetate: A Technical Overview

CAS Number: 2216-45-7

Synonyms: p-Methylbenzyl acetate, Acetic acid 4-methylbenzyl ester, p-Tolylbenzyl acetate, (4-Methylphenyl)methyl acetate

This technical guide provides a comprehensive overview of **4-Methylbenzyl acetate**, a compound of interest for researchers, scientists, and professionals in drug development. This document details its chemical and physical properties, outlines a common synthesis protocol, and discusses its analytical determination.

## Core Data

**4-Methylbenzyl acetate** is an organic compound with a range of applications, primarily in the fragrance and flavor industries.<sup>[1]</sup> Below is a summary of its key quantitative data.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	[2]
Molecular Weight	164.20 g/mol	[2]
Boiling Point	224-225 °C at 760 mmHg	[3]
Density	1.03 g/cm <sup>3</sup>	[2]
Refractive Index	1.501	[2]
LogP	2.39	[2]
Solubility	Almost insoluble in water; soluble in alcohol and oils.	[2]

## Synthesis Protocol

A common method for the synthesis of **4-Methylbenzyl acetate** is through the acetylation of 4-methylbenzyl alcohol.<sup>[2]</sup> The following is a representative experimental protocol.

### Materials:

- 4-Methylbenzyl alcohol
- Acetic anhydride
- Pyridine (catalyst)
- Diethyl ether (solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware (round-bottom flask, condenser, separatory funnel, etc.)
- Heating mantle and magnetic stirrer

### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-methylbenzyl alcohol in diethyl ether.
- Add a stoichiometric excess of acetic anhydride to the solution.
- Slowly add a catalytic amount of pyridine to the reaction mixture.
- Heat the mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Carefully quench the excess acetic anhydride by slowly adding saturated sodium bicarbonate solution until effervescence ceases.
- Transfer the mixture to a separatory funnel and wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude **4-Methylbenzyl acetate**.
- The crude product can be further purified by vacuum distillation or column chromatography.

## Analytical Methodology

High-performance liquid chromatography (HPLC) is a suitable method for the analysis of **4-Methylbenzyl acetate**.<sup>[4]</sup>

HPLC Conditions:

- Column: C18 reverse-phase column
- Mobile Phase: A gradient of acetonitrile and water is typically used.
- Detection: UV detection at a wavelength of approximately 254 nm.
- Injection Volume: 10-20  $\mu\text{L}$

- Flow Rate: 1.0 mL/min

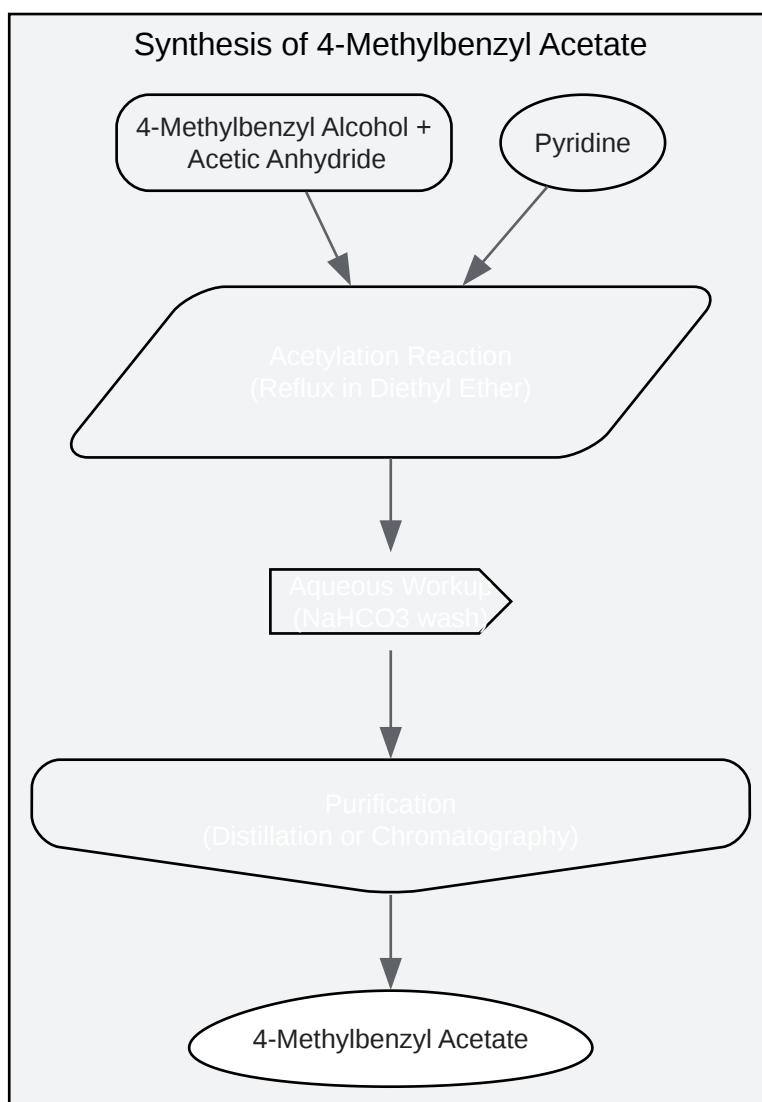
This method can be adapted for purity assessment and quantification of **4-Methylbenzyl acetate** in various matrices.

## Biological Activity and Drug Development Applications

Currently, there is limited publicly available information regarding the specific biological activities of **4-Methylbenzyl acetate** in the context of drug development. Toxicological studies have been conducted, primarily to assess its safety as a fragrance ingredient.<sup>[5]</sup> These studies indicate low acute toxicity.<sup>[1]</sup> However, its pharmacological effects and potential as a therapeutic agent have not been extensively investigated. Researchers interested in this compound for drug development purposes would need to conduct exploratory studies to determine any relevant biological targets or pathways.

## Visualizations

As there are no established signaling pathways involving **4-Methylbenzyl acetate** in the current body of scientific literature, the following diagram illustrates a generalized workflow for its chemical synthesis.



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Caption: A flowchart illustrating the key steps in the synthesis of **4-Methylbenzyl acetate**.

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